

The Molecular Architecture of 2-(Tetraacetylglucosido)glycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Tetraacetylglucosido)glycerol

Cat. No.: B030554

[Get Quote](#)

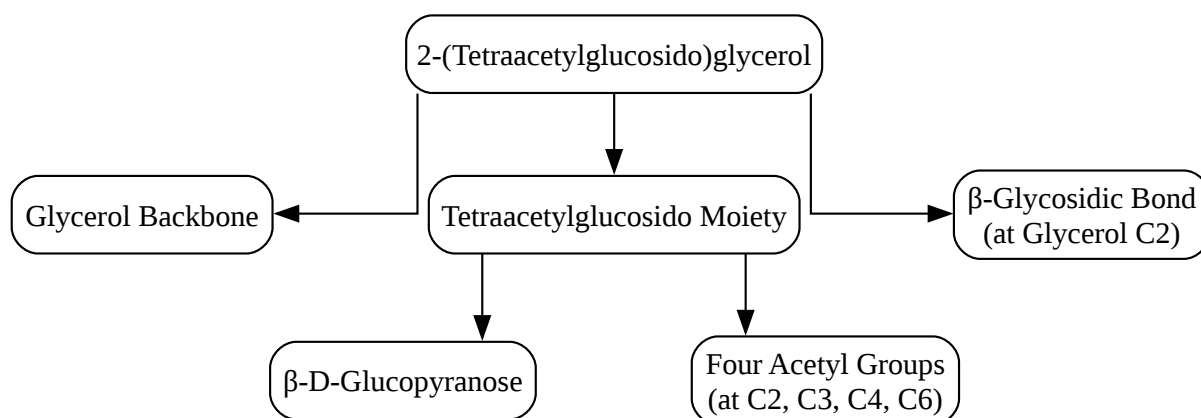
2-(Tetraacetylglucosido)glycerol is a protected form of β -glucosylglycerol with the chemical formula $C_{17}H_{26}O_{12}$ and a molecular weight of 422.38 g/mol [1]. This compound is structurally characterized by two principal components: a glycerol backbone and a tetraacetylated glucose derivative, linked together by a glycosidic bond.

Key Structural Features:

- Glycerol Backbone:** The molecule is built upon a three-carbon glycerol chain. The hydroxyl groups of glycerol are located at positions 1, 2, and 3.
- Tetraacetylglucosido Moiety:** A β -D-glucopyranose ring is attached to the glycerol. This glucose derivative is distinguished by the presence of four acetyl groups, which serve as protecting groups, attached to the oxygen atoms at positions 2, 3, 4, and 6 of the glucose ring.
- Glycosidic Linkage:** The tetraacetylglucosido moiety is connected to the glycerol backbone via a β -glycosidic bond. This bond forms between the anomeric carbon (C1) of the glucose ring and the oxygen atom at the second position (C2) of the glycerol molecule. The designation " β " indicates the stereochemistry at the anomeric carbon.

The systematic name for this compound is 2-Hydroxy-1-(hydroxymethyl)ethyl β -D-glucopyranoside 2,3,4,6-tetraacetate[1]. It is also referred to as β -Glucosylglycerol 2,3,4,6-Tetraacetate[1]. This compound is primarily utilized in research settings as a protected β -glucosylglycerol[1][2][3][4].

Below is a DOT script representation of the logical relationship between the structural components of **2-(Tetraacetylglucosido)glycerol**.



[Click to download full resolution via product page](#)

Key structural components of **2-(Tetraacetylglucosido)glycerol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [The Molecular Architecture of 2-(Tetraacetylglucosido)glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030554#what-is-the-structure-of-2-tetraacetylglucosido-glycerol\]](https://www.benchchem.com/product/b030554#what-is-the-structure-of-2-tetraacetylglucosido-glycerol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com